

In-depth Technical Guide: Safety and Handling of 2-(Dibutylamino)acetamide

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Compound of Interest

Compound Name: 2-(Dibutylamino)acetamide

Cat. No.: B15495549

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For Researchers, Scientists, and Drug Development Professionals

Hazard Identification and Classification

Detailed safety and toxicological data for **2-(Dibutylamino)acetamide** is not readily available in the public domain. However, based on the general chemical structure of acetamides and substituted aminoacetamides, a precautionary approach to handling is warranted. Acetamide itself is classified as a substance suspected of causing cancer (Carcinogenicity, Category 2).^[1]^[2] Therefore, **2-(Dibutylamino)acetamide** should be handled as a potentially hazardous substance.

Potential Hazards:

- Carcinogenicity: Suspected of causing cancer.^[1]^[2]^[3]
- Skin Corrosion/Irritation: May cause skin irritation.^[4]
- Serious Eye Damage/Eye Irritation: May cause eye irritation.
- Specific target organ toxicity (single exposure): May cause respiratory irritation.^[4]

Precautionary Measures and Personal Protective Equipment (PPE)

Given the potential hazards, strict adherence to safety protocols is essential.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[3][5]
- Ensure that eyewash stations and safety showers are readily accessible.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][7]
- Skin Protection:
 - Wear compatible chemical-resistant gloves. Nitrile rubber gloves are often recommended for handling similar compounds.[1]
 - Gloves must be inspected prior to use and disposed of properly after handling.[3]
 - Wear a lab coat or other protective clothing to prevent skin contact.[6][8]
- Respiratory Protection:
 - For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate filter should be used.[7][9]
 - For small-scale laboratory use, a particle-filtering half mask may be sufficient.[1]

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[4][5]
- Wash hands thoroughly after handling.[4][10]

- Do not eat, drink, or smoke when using this product.[10]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Store locked up.[3]
- Some related compounds are hygroscopic or moisture-sensitive, so storage in a desiccator or under an inert atmosphere may be advisable.[1][3]

First Aid Measures

In case of exposure, follow these first aid procedures:

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4][5][7][11]
- In Case of Skin Contact: Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, call a physician.[1][4][11]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention.[4][5][12]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9][11][13]

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.[7]
- Evacuate personnel to safe areas.[7]

- Wear appropriate personal protective equipment (PPE).[5][7]
- Avoid dust formation.[5]

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[10]
- Do not let the product enter drains.[10]

Methods for Cleaning Up:

- For small spills, dampen the solid material with water to prevent dusting, then sweep up and shovel into a suitable container for disposal.[14]
- For larger spills, cover drains and contain the spill. Collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[3]
- Ventilate the area and wash the spill site after material pickup is complete.[9][10]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[12][15]
- Specific Hazards Arising from the Chemical: When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[3][4][16]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5][15]

Disposal Considerations

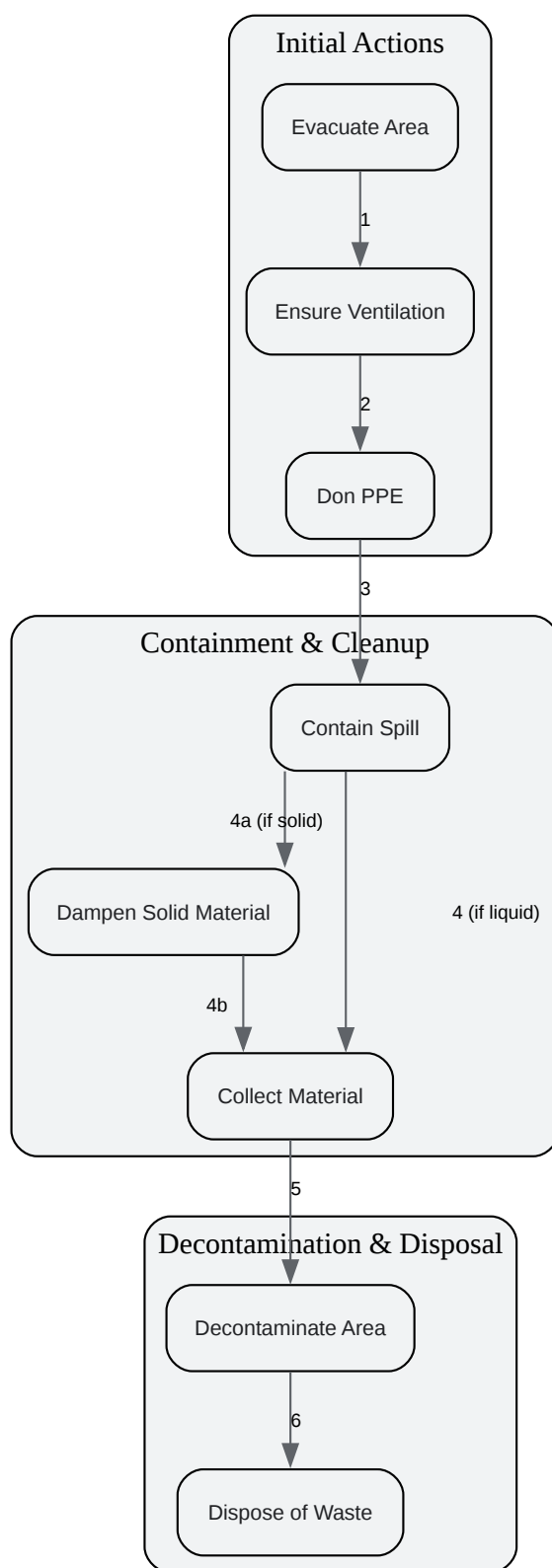
Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4]

Experimental Protocols

Detailed experimental protocols for determining the safety and handling of **2-(Dibutylamino)acetamide** are not publicly available. However, standard methodologies from organizations such as the OECD (Organisation for Economic Co-operation and Development) would be followed for toxicological and safety assessments. These would include, but are not limited to:

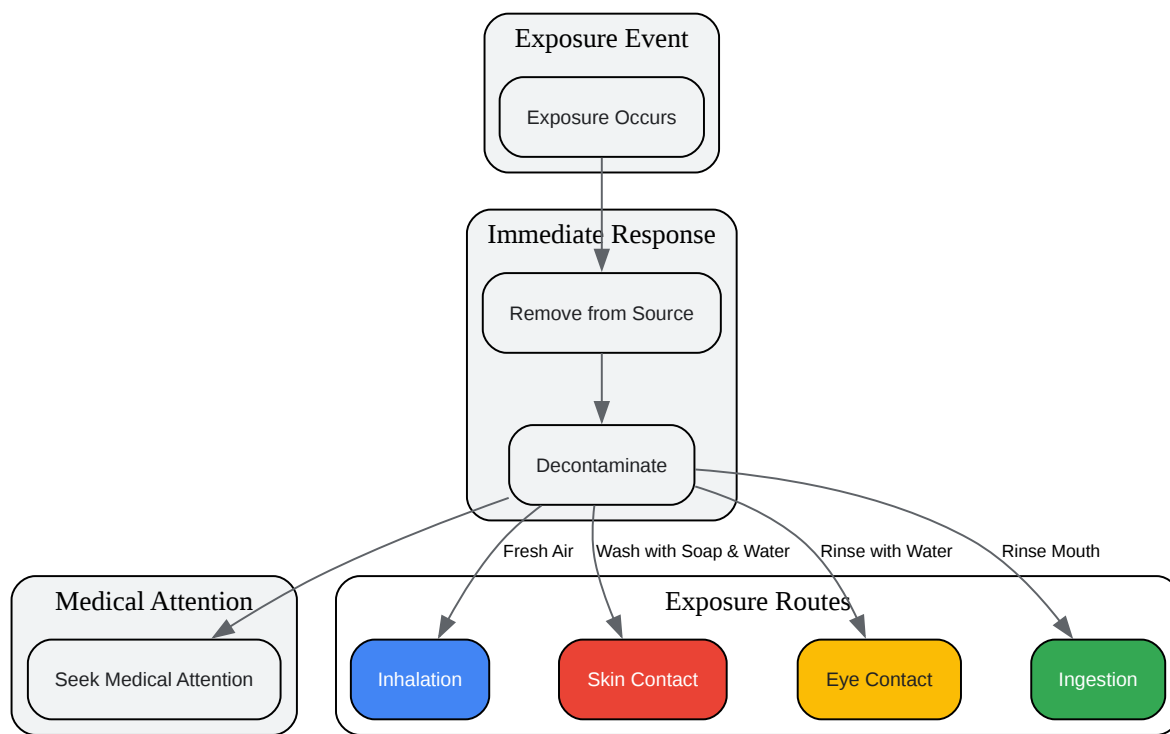
- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Corrosion/Irritation: OECD Test Guideline 439 (In Vitro) or 404 (In Vivo)
- Serious Eye Damage/Irritation: OECD Test Guideline 492 (In Vitro) or 405 (In Vivo)
- Mutagenicity (Ames Test): OECD Test Guideline 471

Visualizations



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Caption: Workflow for handling a **2-(Dibutylamino)acetamide** spill.



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Caption: First aid response for **2-(Dibutylamino)acetamide** exposure.

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